Application Notes and Protocols for N-Nitroso-DL-proline-d3 Analytical Standards

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	N-Nitroso-DL-proline-d3
Cat. No.:	B565327

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the procurement and utilization of **N-Nitroso-DL-proline-d3** as an analytical standard. This stable isotope-labeled compound is primarily intended for use as an internal standard in quantitative analyses, particularly for the detection and quantification of N-Nitroso-DL-proline in various matrices. Its application is critical in fields such as pharmaceutical quality control, food safety, and biomedical research to ensure accurate and precise measurements.

Product Information and Supplier Data

N-Nitroso-DL-proline-d3 is the deuterium-labeled form of N-Nitroso-DL-proline. The incorporation of deuterium atoms results in a mass shift, allowing it to be distinguished from the unlabeled analyte by mass spectrometry, while maintaining nearly identical chemical and physical properties. This makes it an ideal internal standard for isotope dilution mass spectrometry (IDMS) techniques, including Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[1][2]

Below is a summary of information from various suppliers of **N-Nitroso-DL-proline-d3** analytical standards.

Supplier	Product Name	CAS Number	Molecular Formula	Purity (by HPLC)	Intended Use
Clearsynth	N-Nitroso-DL-Proline-d3	65807-08-1	$C_5H_5D_3N_2O_3$	99.95%	Internal standard for GC- or LC-mass spectrometry
Clearsynth	N-Nitroso L-Proline-d3	2140267-23-6	$C_5H_5D_3N_2O_3$	99.3%	Internal standard for the quantification of N-Nitroso-L-proline
MedchemExpress	N-Nitroso-DL-proline-d3	65807-08-1	$C_5H_5D_3N_2O_3$	Not Specified	Tracer, Internal standard for NMR, GC-MS, or LC-MS
LGC Standards	N-Nitroso-D,L-proline-d3	6734-79-8	Not Specified	Not Specified	Pharmaceutical testing
Veeprho	N-Nitroso-L-proline (D3)	Not Specified	Not Specified	Not Specified	Analytical method development, method validation, and Quality Control

Experimental Protocols

The following protocols are generalized methodologies for the use of **N-Nitroso-DL-proline-d3** as an internal standard for the quantification of N-Nitrosoproline in a biological matrix (e.g.,

urine) by GC-MS. These should be adapted and validated for specific experimental conditions.

Materials and Reagents

- **N-Nitroso-DL-proline-d3** analytical standard

- N-Nitrosoproline analytical standard (for calibration curve)

- Methanol (HPLC grade)

- Acetonitrile (HPLC grade)

- Formic acid

- Deionized water

- Solid-phase extraction (SPE) cartridges (e.g., C18)

- Derivatization agent (e.g., Diazomethane or silylating agent like BSTFA)

- Nitrogen gas for evaporation

Sample Preparation

- Sample Collection: Collect urine samples and store them at -20°C or lower until analysis.

- Spiking with Internal Standard: Thaw the urine samples. To a known volume of urine (e.g., 1 mL), add a precise amount of **N-Nitroso-DL-proline-d3** solution in methanol. The amount added should be comparable to the expected concentration of the analyte.

- Acidification: Acidify the sample to a pH of approximately 1-2 with formic acid.

- Solid-Phase Extraction (SPE):

  - Condition a C18 SPE cartridge with methanol followed by deionized water.

  - Load the acidified urine sample onto the cartridge.

  - Wash the cartridge with deionized water to remove interfering substances.

- Elute the analyte and internal standard with methanol or acetonitrile.

- Evaporation: Evaporate the eluate to dryness under a gentle stream of nitrogen gas.

- Derivatization (for GC-MS): Reconstitute the dried residue in a suitable solvent and add the derivatizing agent. For example, esterification with diazomethane to form the methyl ester of N-Nitrosoproline. This step is crucial to make the analyte volatile for GC analysis.

Instrumental Analysis (GC-MS)

- Gas Chromatograph (GC):

  - Column: Use a suitable capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μm).

  - Injector: Splitless injection at 250°C.

  - Oven Program: Start at 60°C, hold for 1 minute, then ramp to 280°C at 10°C/min, and hold for 5 minutes.

  - Carrier Gas: Helium at a constant flow rate.

- Mass Spectrometer (MS):

  - Ionization Mode: Electron Ionization (EI) at 70 eV.

  - Acquisition Mode: Selected Ion Monitoring (SIM) to monitor characteristic ions of the derivatized analyte and the internal standard. For example, monitor the molecular ions and key fragment ions.

Data Analysis and Quantification

- Calibration Curve: Prepare a series of calibration standards containing known concentrations of unlabeled N-Nitrosoproline and a constant concentration of **N-Nitroso-DL-proline-d3**. Process these standards in the same way as the samples.

- Peak Integration: Integrate the peak areas of the selected ions for both the analyte and the internal standard in the chromatograms of the calibration standards and the samples.

- Ratio Calculation: Calculate the ratio of the analyte peak area to the internal standard peak area for each standard and sample.

- Quantification: Plot a calibration curve of the peak area ratio versus the concentration of the analyte for the standards. Use the linear regression equation of the calibration curve to determine the concentration of N-Nitrosoproline in the unknown samples based on their measured peak area ratios.

Visualizations
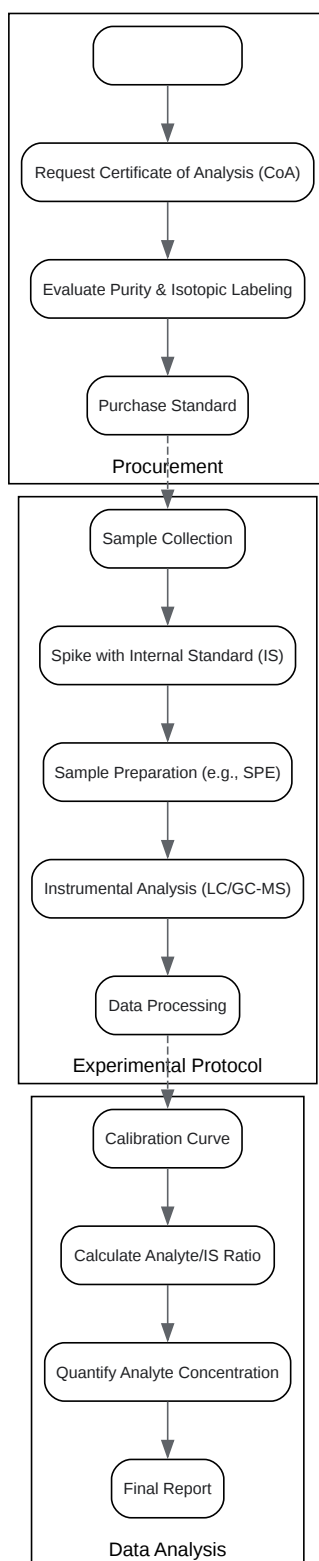
Workflow for Purchasing and Using N-Nitroso-DL-proline-d3

Figure 1: General Workflow for Analytical Standard Utilization

Click to download full resolution via product page

Caption: Workflow from procurement to quantification.
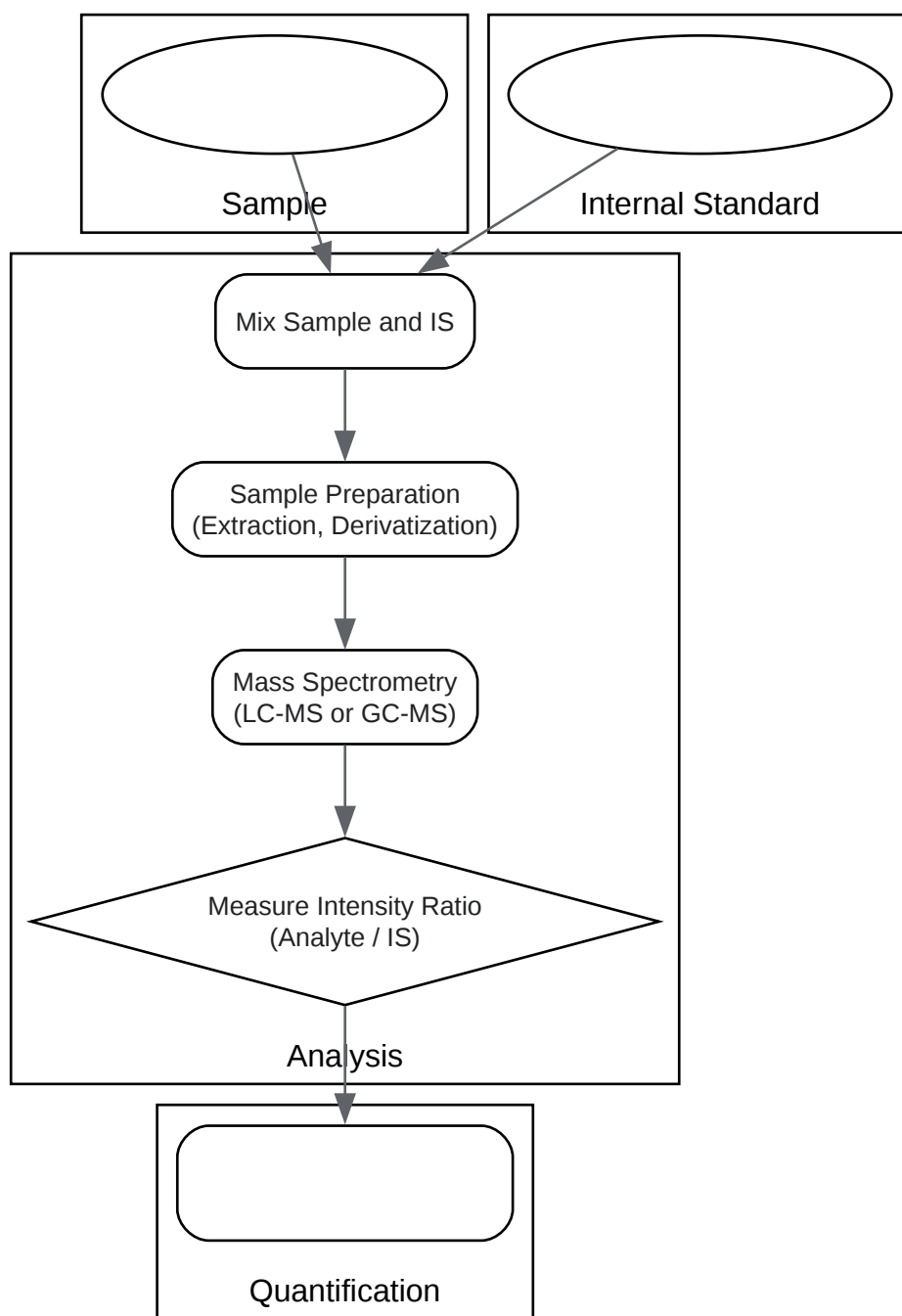
Principle of Isotope Dilution Mass Spectrometry

Figure 2: Principle of Isotope Dilution Mass Spectrometry

Click to download full resolution via product page

Caption: Isotope dilution principle for quantification.

> **Need Custom Synthesis?**
>
> BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.
>
> Email: info@benchchem.com or Request Quote Online.

References

- 1. A GC/MS method for the quantitation of N-nitrosoproline and N-acetyl-S-allylcysteine in human urine: Application to a study of the effects of garlic consumption on nitrosation - PMC [pmc.ncbi.nlm.nih.gov]

- 2. medchemexpress.com [medchemexpress.com]

- To cite this document: BenchChem. [Application Notes and Protocols for N-Nitroso-DL-proline-d3 Analytical Standards]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565327#purchasing-n-nitroso-dl-proline-d3-analytical-standards]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com